

Technical Support Center: 3,5-Dimethyloxan-4-ol Bioavailability Optimization

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Compound of Interest

Compound Name: 3,5-dimethyloxan-4-ol

CAS No.: 1420815-91-3

Cat. No.: B1524051

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Case Ticket: Low Systemic Exposure (AUC) in Preclinical Models

Status: Open Priority: High Agent: Senior Application Scientist

Part 1: Diagnostic Triage – Identifying the Bottleneck

Before selecting a formulation strategy, you must determine if the low bioavailability is driven by Solubility (Dissolution-Limited) or Metabolism (Clearance-Limited).

Q: How do I distinguish between solubility-limited and metabolism-limited bioavailability for this molecule?

A: Perform the "Split-Dose" diagnostic test.

- Intravenous (IV) Bolus: Administer 1 mg/kg IV. Calculate Clearance () and Volume of Distribution ().

- Oral (PO) Solution: Administer 5 mg/kg in a co-solvent system (e.g., PEG400:Water 40:60).
- Analysis:
 - If IV Clearance is high (>70% of hepatic blood flow) and Oral Bioavailability () is low, the issue is First-Pass Metabolism.
 - If IV Clearance is low but Oral is low, the issue is Solubility/Permeability or Efflux.
 - Note: For **3,5-dimethyloxan-4-ol**, the 4-hydroxyl group makes it a prime target for Phase II conjugation (glucuronidation).

Part 2: Formulation Strategies (Troubleshooting Q&A)

Issue 1: The compound is a liquid/oil and difficult to formulate as a solid dosage.

Q: My API is a viscous liquid at room temperature. How do I stabilize it for oral delivery without using softgels?

A: Use Adsorption onto Mesoporous Carriers (Liquisolid Systems). Liquid lipophilic drugs often suffer from variable absorption. Adsorbing the liquid API onto high-surface-area carriers transforms it into a free-flowing powder with enhanced dissolution rates.

- Recommended Carriers:
 - Neusilin® US2 (Magnesium Aluminometasilicate): High oil adsorption capacity (~3.0 mL/g).
 - Syloid® XDP (Mesoporous Silica): Designed for converting oils to powders.
- Protocol:
 - Dissolve **3,5-dimethyloxan-4-ol** in a volatile solvent (Ethanol) or use neat if viscosity permits.

- Add carrier (ratio 1:1 to 1:3 w/w).
- Mix until a dry powder is achieved.
- Critical Step: Assess "flowability" using Carr's Index. If >25, add a glidant (Aerosil 200).

Issue 2: Poor Solubility in Gastric Fluids (BCS Class II behavior).

Q: The compound precipitates in FaSSGF (Fasted State Simulated Gastric Fluid). What is the best lipid-based strategy?

A: Implement a Self-Microemulsifying Drug Delivery System (SMEDDS). Given the lipophilic nature of the dimethyl-substituted pyran ring, lipid formulations are superior to standard micronization.

- Formulation Template (Type IIIb Lipid Formulation):
 - Oil Phase (30%): Capryol™ 90 (Propylene glycol monocaprylate) – Solubilizes the alcohol.
 - Surfactant (40%): Cremophor® EL or Tween 80 – Ensures emulsification.
 - Co-Surfactant (30%): Transcutol® HP (Diethylene glycol monoethyl ether) – Reduces interfacial tension.
- Mechanism: Upon contact with gastric fluid, this mixture spontaneously forms an O/W microemulsion (<50 nm droplet size), presenting the drug in a solubilized state for absorption.

Issue 3: Rapid Elimination (Metabolic Instability).

Q: Microsomal stability data shows a half-life (

) of <10 minutes. The 4-OH group is being conjugated.^[1] How do I block this?

A: This is the most critical hurdle for secondary alcohols. You have two chemical modification paths:

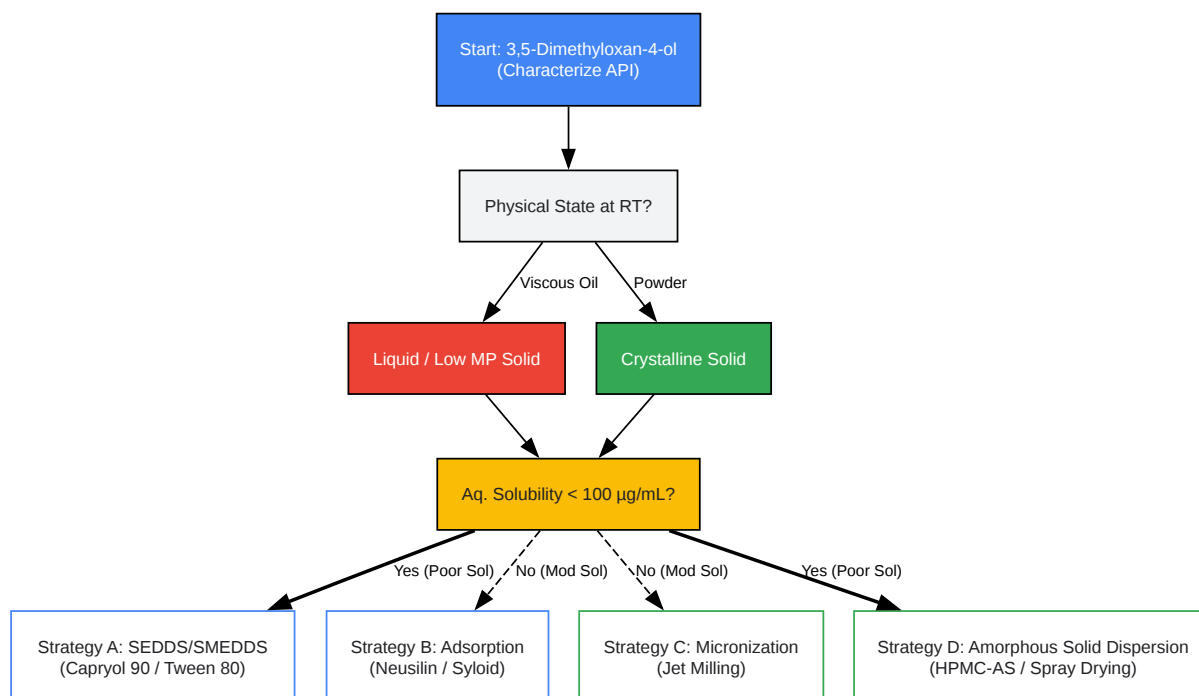
- Prodrug Strategy (Esterification):

- Synthesize the Succinate or Phosphate ester of **3,5-dimethyloxan-4-ol**.
- Logic: The ester masks the hydroxyl group from gastric degradation and UGT enzymes (glucuronidation) during the absorption phase. Plasma esterases will hydrolyze it back to the active parent drug after absorption.
- Deuteration (Kinetic Isotope Effect):
 - If the primary metabolic route is oxidation to the ketone (3,5-dimethyloxan-4-one), synthesize the 4-deuterio-**3,5-dimethyloxan-4-ol** analog.
 - Logic: C-D bonds are stronger than C-H bonds, potentially slowing down CYP450-mediated oxidation without altering binding affinity.

Part 3: Visualization of Strategies

Diagram 1: Formulation Decision Tree

This flowchart guides you through selecting the correct formulation based on the physical state and solubility data of your specific lot of **3,5-dimethyloxan-4-ol**.

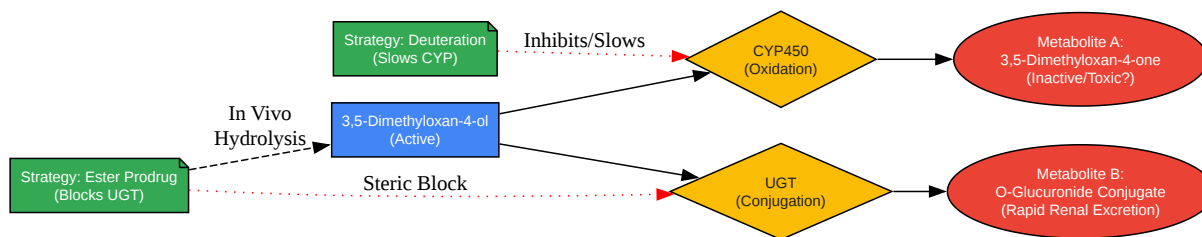


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Caption: Decision matrix for selecting the optimal formulation vehicle based on the physical state and aqueous solubility of the tetrahydropyran derivative.

Diagram 2: Metabolic Pathways & Blocking Strategies

Understanding the fate of the 4-hydroxyl group is essential. This diagram illustrates the competition between bioactivation and elimination.



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Caption: Metabolic fate of the secondary alcohol moiety. Strategies (Green) intervene to prevent conversion to inactive metabolites (Red).

Part 4: Experimental Protocols

Protocol A: Preparation of a SEDDS Formulation

Objective: Create a stable, self-emulsifying concentrate for oral gavage or capsule filling.

Materials:

- **3,5-Dimethyloxan-4-ol** (API)
- Capryol™ 90 (Oil)
- Cremophor® EL (Surfactant)
- Transcutol® HP (Co-surfactant)

Procedure:

- Ratio Selection: Prepare a base vehicle of 30:40:30 (Oil:Surfactant:Co-surfactant).
- Solubilization: Weigh 100 mg of API into a glass vial.
- Vehicle Addition: Add 900 mg of the base vehicle mixture.

- Mixing: Vortex for 2 minutes, then sonicate at 40°C for 10 minutes until a clear, single-phase liquid is obtained.
- Quality Control (Dispersibility Test):
 - Add 100 µL of the formulation to 100 mL of 0.1N HCl (37°C) with gentle stirring.
 - Pass Criteria: Formation of a clear or slightly bluish emulsion within 1 minute.
 - Fail Criteria: Phase separation or oil droplets visible on the surface.

Protocol B: Microsomal Stability Assay (Metabolic Screening)

Objective: Determine if the 3,5-dimethyl substitution provides sufficient steric hindrance against metabolism.

Procedure:

- Incubation System: Human Liver Microsomes (HLM) at 0.5 mg protein/mL.
- Substrate: 1 µM **3,5-dimethyloxan-4-ol**.
- Cofactor: NADPH regenerating system (Mg²⁺, Glucose-6-phosphate, G6PDH, NADP⁺).
- Timepoints: 0, 5, 15, 30, 60 minutes.
- Quench: Add ice-cold Acetonitrile containing Internal Standard.
- Analysis: LC-MS/MS monitoring the parent ion (M+H) and the ketone metabolite (+2 Da mass shift loss... wait, oxidation is -2H, so -2 Da shift).
 - Note: Look for +176 Da shift for Glucuronide metabolites.

Part 5: Data Summary Table

Parameter	Value / Characteristic	Implication for Bioavailability
Molecular Weight	~130.2 g/mol	High permeability likely; not limited by size.
LogP (Predicted)	1.5 – 2.2	Moderate lipophilicity. Good membrane crossing, but solubility issues in pure water.
H-Bond Donors	1 (Secondary -OH)	Critical site for metabolic conjugation (Glucuronidation).
Physical State	Liquid / Low-MP Solid	Requires adsorption or lipid formulation for solid dosage forms.
Key Risk	First-Pass Metabolism	High extraction ratio likely due to accessible -OH group.

References

- Lipid-Based Formul
 - Source: Pouton, C. W. (2006). Formulation of poorly water-soluble drugs for oral administration: Physicochemical and physiological issues and the lipid formulation classification system. European Journal of Pharmaceutical Sciences.
 - Context: Defines the Type IIIb lipid systems (Oil/Surfactant/Co-solvent) recommended for lipophilic alcohols like **3,5-dimethyloxan-4-ol**.
- Metabolism of Tetrahydropyran Deriv
 - Source: Dalvie, D., et al. (2013). Metabolism of a serotonin-4 receptor partial agonist... tetrahydropyran-4-ol.[1][2] Drug Metabolism and Disposition.
 - Context: Validates the metabolic vulnerability of the tetrahydropyran-4-ol moiety to oxidation and ring-opening, supporting the need for prodrugs or deuter
- Prodrug Str

- Source: Rautio, J., et al. (2008). Prodrugs: design and clinical applications.
- Context: Provides the theoretical basis for esterification of secondary alcohols to improve oral bioavailability.
- Adsorption of Liquids onto Silica (Liquisolid Systems)
 - Source: Hentzschel, C. M., et al. (2011). Tableting properties of mesoporous silica... Drug Development and Industrial Pharmacy.
 - Context: Protocol support for converting liquid APIs into solid dosage forms using Neusilin/Syloid.

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Sources

- [1. Tetrahydropyran synthesis \[organic-chemistry.org\]](#)
- [2. Metabolism of a serotonin-4 receptor partial agonist 4-{4-\[4-tetrahydrofuran-3-yloxy\]-benzo\[d\]isoxazol-3-yloxymethyl}-piperidin-1-ylmethyl}-tetrahydropyran-4-ol \(TBPT\): identification of an unusual pharmacologically active cyclized oxazolidine metabolite in human - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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